

# Technical Guide on the Physiological Role of Vasopressin in Homeostasis

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## Compound of Interest

Compound Name: *Invopressin*

Cat. No.: *B12386462*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: Vasopressin, also known as Arginine Vasopressin (AVP) or Antidiuretic Hormone (ADH), is a nonapeptide hormone synthesized in the hypothalamus and released from the posterior pituitary. It plays a pivotal role in maintaining osmotic and cardiovascular homeostasis. This guide provides a detailed overview of its physiological functions, signaling pathways, quantitative data from key studies, and relevant experimental methodologies.

## Core Physiological Functions of Vasopressin

Vasopressin's primary functions are the regulation of water reabsorption in the kidneys and the modulation of vascular tone. These effects are mediated through its interaction with specific G-protein coupled receptors (GPCRs).

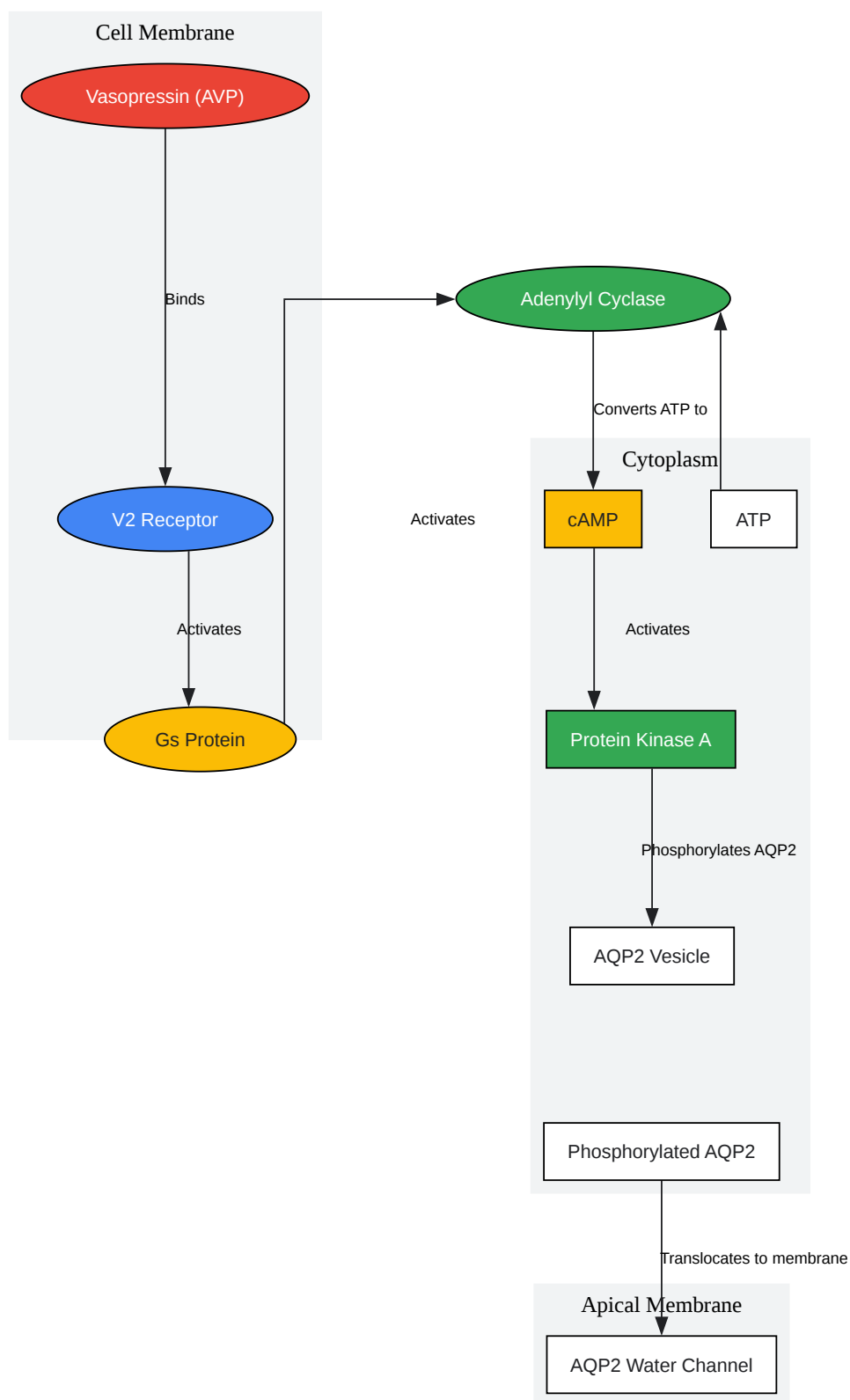
- **Antidiuresis:** Vasopressin's most well-known role is to increase water permeability in the renal collecting ducts, leading to the reabsorption of water into the bloodstream and the excretion of more concentrated urine. This action is crucial for maintaining plasma osmolality.
- **Vasoconstriction:** At higher concentrations, vasopressin acts as a potent vasoconstrictor, increasing peripheral vascular resistance and, consequently, blood pressure. This is particularly important in situations of significant blood loss or septic shock.
- **Other Roles:** Vasopressin is also involved in the regulation of the hypothalamic-pituitary-adrenal (HPA) axis, acting as a secretagogue for Adrenocorticotrophic Hormone (ACTH).

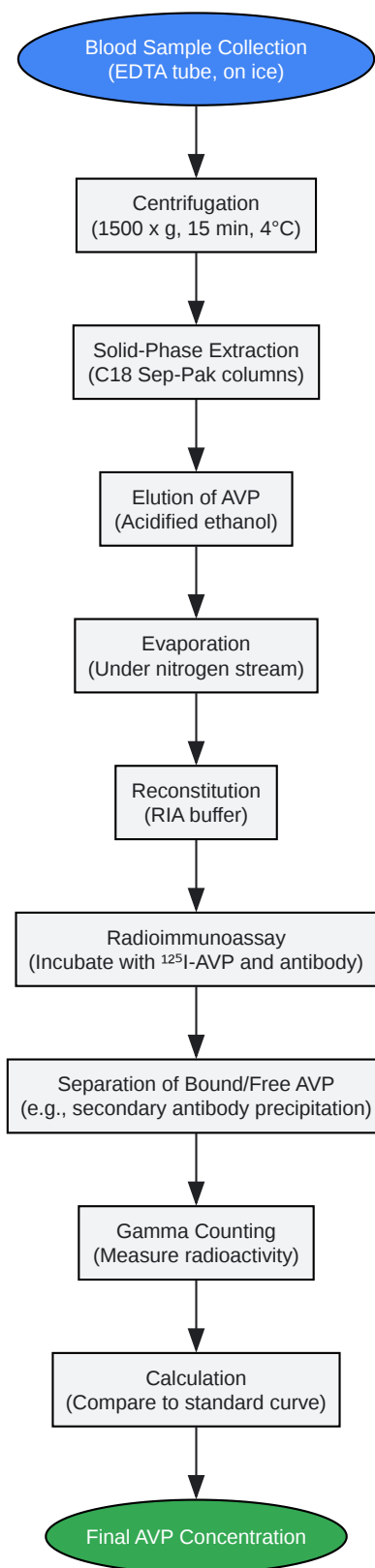
Additionally, it functions as a neurotransmitter in the brain, influencing social behavior, memory, and circadian rhythms.

## Vasopressin Signaling Pathways

Vasopressin exerts its effects by binding to at least three subtypes of receptors: V1a, V1b (or V3), and V2.

- **V2 Receptor Signaling:** Located primarily on the basolateral membrane of the principal cells in the kidney's collecting ducts, the V2 receptors are coupled to a Gs protein. Activation of this pathway leads to an increase in intracellular cyclic AMP (cAMP), which in turn activates Protein Kinase A (PKA). PKA then phosphorylates Aquaporin-2 (AQP2) water channels, promoting their translocation to the apical membrane, thereby increasing water reabsorption.





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